

A Comparative Guide to the Metal Chelating Properties of (R)-DHLA and EDTA

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Compound of Interest

Compound Name: (R)-Dihydrolipoic acid

Cat. No.: B1679237

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the metal chelating properties of (R)- α -Dihydrolipoic Acid ((R)-DHLA) and Ethylenediaminetetraacetic Acid (EDTA). The information presented herein is compiled from scientific literature to assist researchers in making informed decisions for their specific applications.

Introduction to (R)-DHLA and EDTA as Chelating Agents

Ethylenediaminetetraacetic Acid (EDTA) is a synthetic aminopolycarboxylic acid that has been extensively studied and utilized for decades as a powerful chelating agent. Its hexadentate nature, with four carboxylate and two amine groups, allows it to form stable, water-soluble complexes with a wide variety of di- and trivalent metal ions. This property has led to its widespread use in industrial applications, analytical chemistry, and medicine, particularly in the treatment of heavy metal poisoning.

(R)- α -Dihydrolipoic Acid ((R)-DHLA) is the reduced and biologically active form of (R)- α -lipoic acid, a naturally occurring antioxidant. The two thiol (-SH) groups in (R)-DHLA are responsible for its metal-chelating activity. It is known to interact with various metal ions, including those with a high affinity for sulfur, such as mercury and cadmium. Its role as a chelator is often discussed in the context of its antioxidant properties and its potential therapeutic applications in conditions associated with metal-induced oxidative stress.

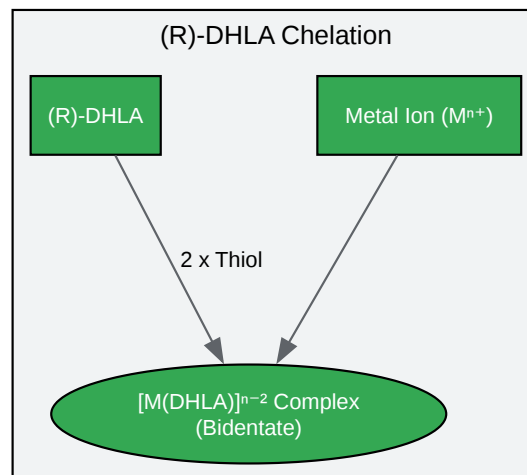
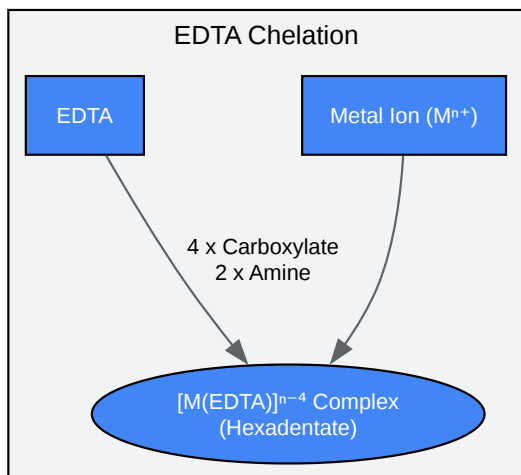
Mechanism of Chelation

The fundamental difference in the chelating mechanism of EDTA and (R)-DHLLA lies in their coordinating atoms and the resulting complex structures.

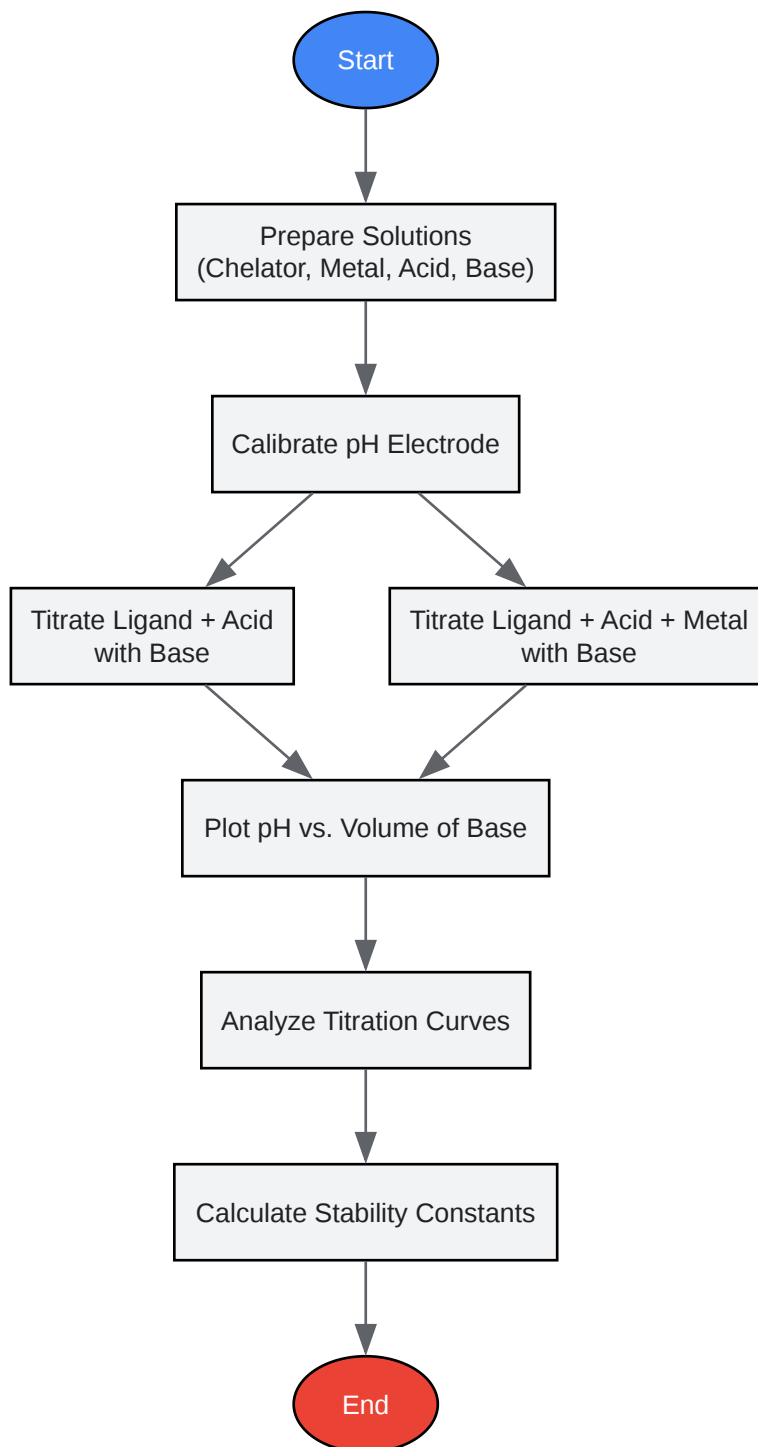
EDTA acts as a hexadentate ligand, enveloping a single metal ion through its four carboxylate and two nitrogen atoms. This forms multiple chelate rings, resulting in a highly stable, cage-like structure that effectively sequesters the metal ion.

(R)-DHLLA, on the other hand, is a bidentate ligand, coordinating to metal ions primarily through its two thiol groups. The carboxyl group may also participate in chelation, depending on the pH and the nature of the metal ion. This interaction typically results in the formation of a five-membered chelate ring.

Chelation Mechanisms



Potentiometric Titration Workflow



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